

Sodium 4-Acetamidobenzenesulfinate: A Technical Guide to its Toxicological and Safety Profile

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Compound of Interest

Compound Name: Sodium 4-Acetamidobenzenesulfinate

Cat. No.: B140663

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Disclaimer: This document provides a comprehensive overview of the available toxicological and safety information for **Sodium 4-Acetamidobenzenesulfinate**. It is intended for researchers, scientists, and drug development professionals. A thorough literature search has revealed a significant lack of specific experimental toxicology data for this compound. Therefore, this guide also incorporates data from structurally related compounds to provide a predictive toxicological assessment based on structure-activity relationships (SAR).

Introduction

Sodium 4-Acetamidobenzenesulfinate is a sulfinate salt derivative of acetanilide. While Safety Data Sheets (SDS) for this compound suggest it is not classified as a hazardous substance, a detailed public toxicological profile is not readily available.^[1] This guide aims to consolidate the existing safety information and provide a predictive toxicological assessment by examining the known effects of its structural analogues, including acetanilide, aniline derivatives, and sulfonamides.

Physicochemical Properties

A summary of the known physicochemical properties of **Sodium 4-Acetamidobenzenesulfinate** is presented in Table 1. These properties are essential for understanding its potential absorption, distribution, metabolism, and excretion (ADME) profile.

Table 1: Physicochemical Properties of **Sodium 4-Acetamidobenzenesulfinate**

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 15898-43-8 | [2][3] |
| Molecular Formula | C ₈ H ₈ NNaO ₃ S·2H ₂ O | [2] |
| Molecular Weight | 221.21 g/mol (anhydrous) | [2] |
| Appearance | White to off-white crystalline powder | |
| Solubility | Soluble in water. | |

Predictive Toxicological Profile

Due to the absence of specific studies on **Sodium 4-Acetamidobenzenesulfinate**, the following sections provide a summary of potential toxicological endpoints based on the known effects of structurally related compounds.

Table 2: Predictive Summary of Toxicological Endpoints

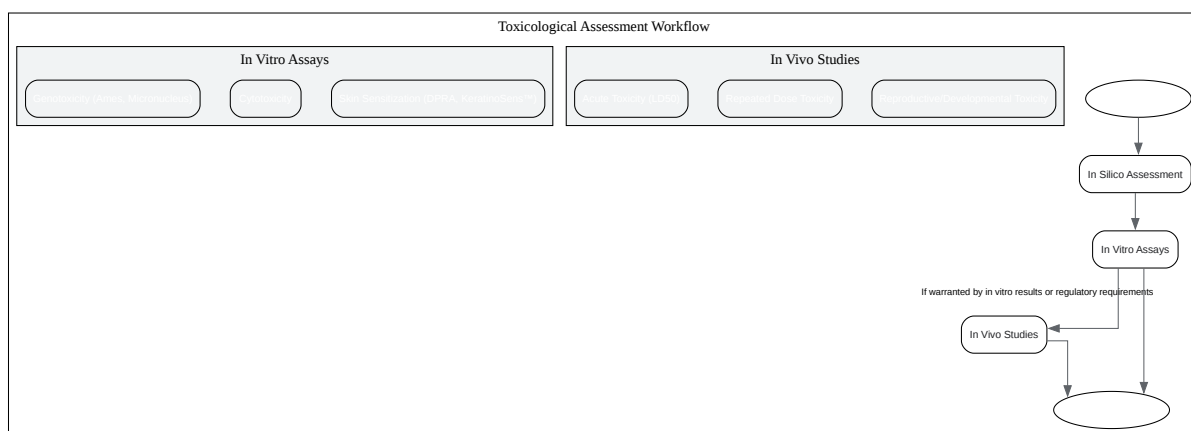
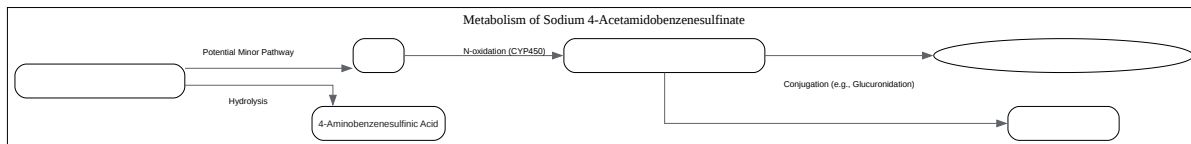
| Toxicological Endpoint | Predicted Outcome & Rationale |
|-------------------------------------|--|
| Acute Oral Toxicity | Low. Structurally related compounds like sodium benzenesulfinate exhibit low acute oral toxicity. |
| Dermal Toxicity | Low. No specific data is available, but related compounds are not typically associated with significant dermal toxicity. |
| Skin Irritation/Corrosion | Unlikely to be a significant irritant. Safety data sheets for the compound and its analogues do not indicate skin irritation potential. |
| Eye Irritation | Potential for mild irritation. As with many powdered substances, direct contact may cause mechanical irritation. |
| Skin Sensitization | Low potential. While some sulfonamides can be associated with hypersensitivity, there is no direct evidence for this compound. |
| Genotoxicity/Mutagenicity | Potential for genotoxicity should be investigated. Aniline, a potential metabolite, and some of its derivatives have shown genotoxic potential in various assays.[4][5][6] |
| Carcinogenicity | Data lacking. The carcinogenic potential is unknown. Long-term studies would be required for an assessment. |
| Reproductive/Developmental Toxicity | Data lacking. No information is available on the potential effects on reproduction or development. |

Potential Metabolic Pathways and Toxicological Mechanisms

The toxicological profile of **Sodium 4-Acetamidobenzenesulfinate** is likely influenced by its metabolism. Based on its structure, two primary metabolic pathways can be hypothesized:

- Hydrolysis of the acetamido group: This would release 4-aminobenzenesulfinic acid and acetic acid. The 4-aminobenzenesulfinic acid could be further metabolized.
- Metabolism of the aniline moiety: If the compound is metabolized to aniline, this could lead to the formation of reactive metabolites. The N-oxidation of aniline to form N-hydroxylamines is a known pathway that can lead to methemoglobinemia and genotoxicity.

The following diagram illustrates a potential metabolic pathway for **Sodium 4-Acetamidobenzenesulfinate**.



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